

Application Notes and Protocols for Preparing CY7-N3 Stock Solutions

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Compound of Interest

Compound Name: CY7-N3

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Introduction

CY7-N3, also known as Sulfo-Cyanine7-Azide, is a near-infrared (NIR) fluorescent dye containing an azide group.[1][2] This feature makes it an ideal probe for "click chemistry," a set of biocompatible reactions that enable the specific labeling of biomolecules.[1][2] Its fluorescence in the NIR spectrum (excitation ~750 nm, emission ~775-800 nm) is advantageous for biological experiments due to reduced autofluorescence from tissues and deeper tissue penetration.[3] Proper preparation of **CY7-N3** stock solutions is a critical first step to ensure the reliability and reproducibility of experimental results in applications such as fluorescence imaging, flow cytometry, and in vivo studies.[3]

Quantitative Data Summary

For accurate and reproducible experiments, it is essential to start with a precisely prepared stock solution. The table below summarizes the key quantitative data for **CY7-N3**.

Property	Value	Reference
Synonyms	Sulfo-Cyanine7-N3, Water-soluble Cy7-Azide	[1][2][4]
Molecular Weight	~763.95 g/mol	[1][2][4][5]
Molecular Formula	C ₃₈ H ₄₇ N ₆ O ₇ S ₂	[4]
Excitation Maximum (λ _{ex})	~750-770 nm	[3]
Emission Maximum (λ _{em})	~775-800 nm	[3]
Recommended Solvent for Stock Solution	Dimethyl sulfoxide (DMSO)	[2]
Storage of Stock Solution	-20°C for up to 1 month, -80°C for up to 6 months. Protect from light.	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM CY7-N3 Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **CY7-N3**, which can then be diluted to the desired working concentration for various applications.

Materials:

- **CY7-N3** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes
- Pipettes and sterile pipette tips
- Vortex mixer

Procedure:

- **Equilibrate **CY7-N3**:** Allow the vial of **CY7-N3** powder to warm to room temperature before opening to prevent condensation of moisture.
- **Weigh **CY7-N3**:** Accurately weigh out a desired amount of **CY7-N3** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need approximately 7.64 mg of **CY7-N3** (assuming a molecular weight of 763.95 g/mol).
- **Dissolve in DMSO:** Add the appropriate volume of anhydrous DMSO to the **CY7-N3** powder. For the example above, add 1 mL of DMSO.
- **Ensure Complete Dissolution:** Vortex the solution thoroughly until all the **CY7-N3** powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if precipitation is observed.[\[1\]](#)
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in light-protecting microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#) Always protect the solution from light.[\[1\]](#)

Protocol 2: Preparation of Working Solutions

The optimal working concentration of **CY7-N3** will vary depending on the specific application, cell type, and instrumentation. It is highly recommended to perform a titration experiment to determine the optimal concentration for your specific experimental setup.

General Guidance for Titration:

- **Live-Cell Imaging:** Start with a concentration range of 1-10 μM . Incubate the cells with the **CY7-N3** working solution for a predetermined amount of time (e.g., 15-60 minutes) and then wash with buffer before imaging.
- **Flow Cytometry:** For staining 10^5 to 10^6 cells, a starting concentration range of 0.5-5 μM in your staining buffer is recommended.[\[6\]](#) The final staining volume will depend on your protocol, but is typically in the range of 50-100 μL .

Example Dilution Calculation (to make a 5 μM working solution from a 10 mM stock):

Using the formula $M_1V_1 = M_2V_2$, where:

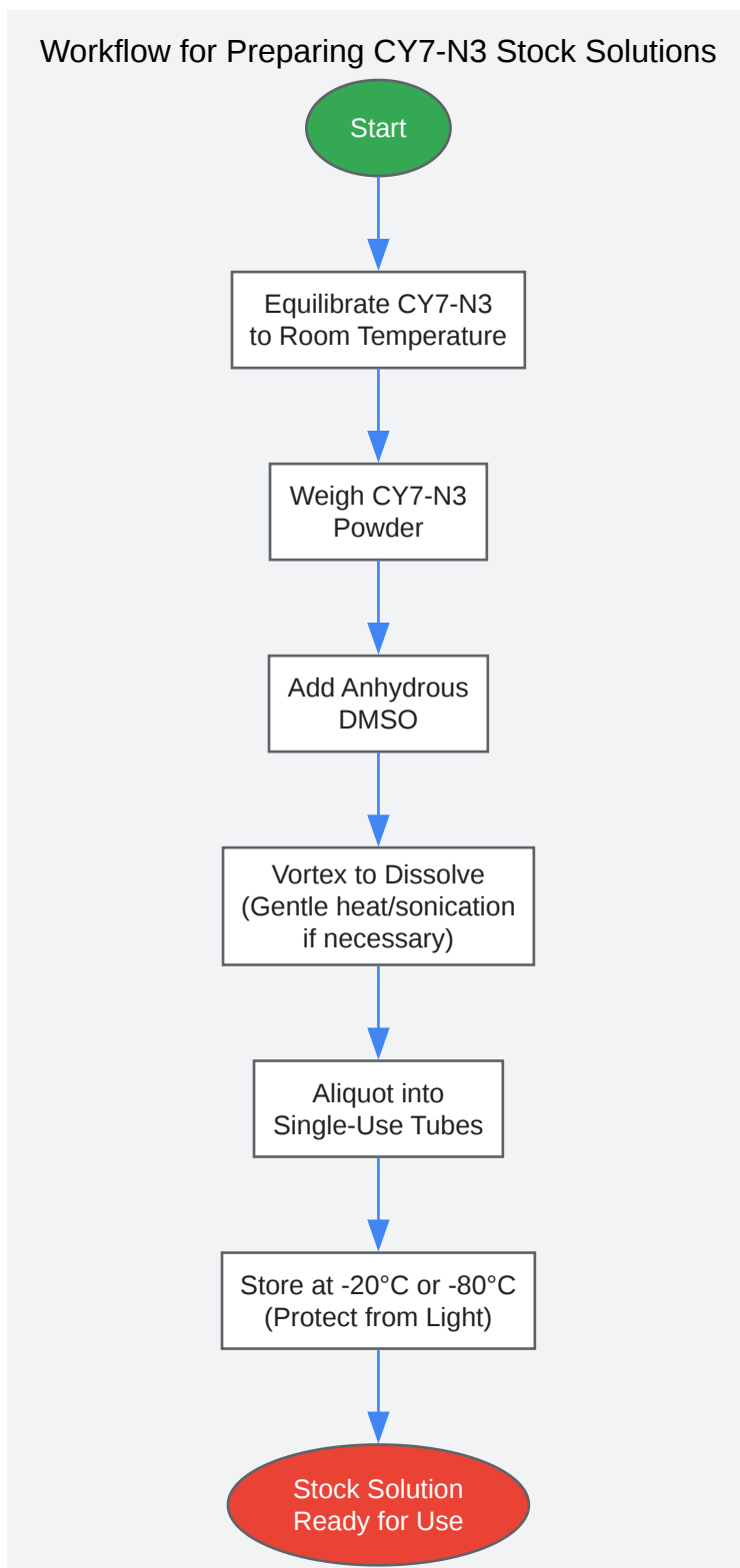
- $M_1 = 10 \text{ mM}$ (stock concentration)
- $V_1 =$ Volume of stock solution to add
- $M_2 = 5 \text{ }\mu\text{M} = 0.005 \text{ mM}$ (desired working concentration)
- $V_2 = 1 \text{ mL}$ (desired final volume)

$$V_1 = (0.005 \text{ mM} * 1 \text{ mL}) / 10 \text{ mM} = 0.0005 \text{ mL} = 0.5 \text{ }\mu\text{L}$$

Therefore, you would add 0.5 μL of the 10 mM stock solution to 999.5 μL of your desired buffer to get a 1 mL of a 5 μM working solution.

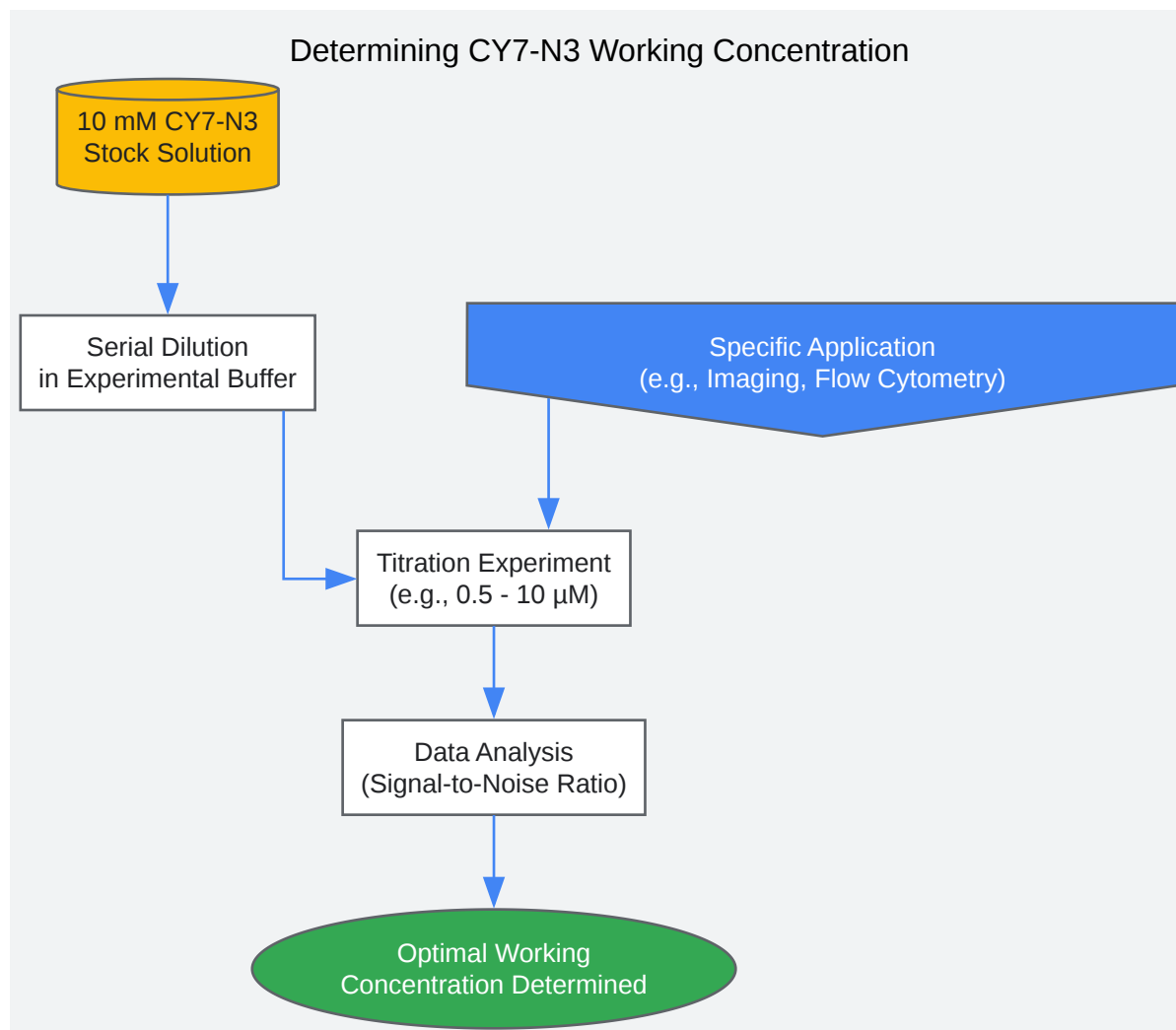
Visualizations

Workflow for Preparing CY7-N3 Stock Solutions



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Caption: A flowchart illustrating the key steps for the preparation of **CY7-N3** stock solutions.



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Caption: A diagram showing the logical progression for determining the optimal working concentration of **CY7-N3**.

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